

An In-depth Technical Guide to Pyridine-4-sulfonyl Chloride Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Pyridine-4-sulfonyl chloride hydrochloride

Cat. No.: B152813

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This guide provides an in-depth technical overview of **Pyridine-4-sulfonyl chloride hydrochloride**, a pivotal reagent in modern organic synthesis and pharmaceutical development. Designed for researchers, chemists, and drug development professionals, this document moves beyond surface-level data to explore the compound's core chemical properties, mechanistic reactivity, and practical applications, grounded in established scientific principles.

Introduction: A Privileged Scaffold Building Block

Pyridine-4-sulfonyl chloride hydrochloride (CAS No: 489430-50-4) is a highly reactive intermediate that serves as a cornerstone for introducing the pyridylsulfonyl moiety into complex molecular architectures.^{[1][2]} Its significance lies in the fusion of two critical chemical features: the highly electrophilic sulfonyl chloride group and the pyridine ring. The pyridine scaffold is a "privileged" structure in medicinal chemistry, appearing frequently in a diverse range of FDA-approved drugs due to its ability to enhance pharmacological properties like water solubility and metabolic stability.^[3] This dual functionality makes **Pyridine-4-sulfonyl chloride hydrochloride** an invaluable tool for synthesizing novel compounds in the pharmaceutical and agrochemical industries.^{[1][4]}

Physicochemical Properties

A comprehensive understanding of a reagent's physical and chemical properties is fundamental to its effective and safe use in a laboratory setting. The key properties of **Pyridine-4-sulfonyl**

chloride hydrochloride are summarized below.

Property	Value	Source
IUPAC Name	pyridine-4-sulfonyl chloride;hydrochloride	[5]
CAS Number	489430-50-4	[5]
Molecular Formula	C ₅ H ₅ Cl ₂ NO ₂ S	[5]
Molecular Weight	214.07 g/mol	[5]
Appearance	White to off-white or brown powder/solid	[1] [4]
Topological Polar Surface Area	55.4 Å ²	[5]
Hydrogen Bond Acceptor Count	3	[4]

Synthesis, Handling, and Storage

Synthesis: Pyridine-4-sulfonyl chloride can be synthesized via the cyclocondensation of 4-aminopyridine with sulfonyl chloride (SO₂Cl₂).[\[6\]](#)[\[7\]](#) The hydrochloride salt is subsequently formed. This method leverages common starting materials to produce the reactive sulfonyl chloride intermediate.

Handling and Storage Protocols: Due to the high reactivity of the sulfonyl chloride group, meticulous handling and storage are paramount to preserve the reagent's integrity and ensure laboratory safety.

- Moisture Sensitivity:** The compound is highly sensitive to moisture. It reacts exothermically, and often violently, with water to hydrolyze into pyridine-4-sulfonic acid and hydrochloric acid.[\[8\]](#)[\[9\]](#) All handling should be performed under an inert atmosphere (e.g., nitrogen or argon), and tools and glassware must be scrupulously dried.
- Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as water, bases, and alcohols.[\[10\]](#)[\[11\]](#) Storage under

inert gas is recommended.

- Personal Protective Equipment (PPE): Due to its corrosive nature, appropriate PPE is mandatory. This includes safety goggles with side-shields, a face shield, a lab coat, and impervious gloves.[10][12] Work should be conducted within a certified chemical fume hood to avoid inhalation of dust or vapors.[11]

Chemical Reactivity and Mechanistic Insights

The synthetic utility of **Pyridine-4-sulfonyl chloride hydrochloride** is dominated by the electrophilic character of the sulfur atom in the sulfonyl chloride moiety (-SO₂Cl). This makes it an excellent target for a wide range of nucleophiles.[1]

Primary Reaction: Sulfonamide Formation The most prominent and synthetically valuable reaction is its condensation with primary and secondary amines to form stable sulfonamide linkages.[3] This reaction is a cornerstone of medicinal chemistry, as the sulfonamide functional group is a well-established pharmacophore present in numerous therapeutic agents.[3][13]

Causality of the Mechanism:

- Nucleophilic Attack: The lone pair of electrons on the amine's nitrogen atom acts as a nucleophile, attacking the highly electrophilic sulfur atom of the sulfonyl chloride.
- Tetrahedral Intermediate: This attack forms a transient tetrahedral intermediate.
- Leaving Group Departure: The intermediate collapses, expelling the chloride ion, which is an excellent leaving group.
- Deprotonation: A base, such as triethylamine or pyridine, is required in the reaction mixture. Its role is to neutralize the hydrochloric acid (HCl) that is generated as a byproduct.[3] This is critical because the HCl would otherwise protonate the starting amine, rendering it non-nucleophilic and halting the reaction.

Caption: Workflow for Sulfonamide Synthesis.

Applications in Drug Discovery and Organic Synthesis

Pyridine-4-sulfonyl chloride hydrochloride is a versatile building block used extensively in the synthesis of targeted therapeutic agents.

- Pharmaceutical Intermediates: It is a key reagent in the synthesis of various drug candidates and active pharmaceutical ingredients (APIs). The resulting sulfonamides are explored for a wide range of biological activities, including antibacterial properties.[3][4]
- Vonoprazan Impurity Synthesis: The compound is used to prepare impurities of drugs like Vonoprazan, which is essential for analytical method development and quality control in pharmaceutical manufacturing.[3][4]
- Custom Synthesis: Its reactivity allows for the precise introduction of the pyridylsulfonyl group, enabling custom synthesis projects that aim to build complex molecules with specific functional properties for both pharmaceuticals and materials science.[2]

Safety and Hazard Profile

Pyridine-4-sulfonyl chloride hydrochloride is a hazardous substance and must be handled with extreme care.

- GHS Hazard Classification:
 - H302: Harmful if swallowed.[5]
 - H314: Causes severe skin burns and eye damage.[5]
 - H319: Causes serious eye irritation.[5]
 - H335: May cause respiratory irritation.[5]
- First-Aid Measures:
 - Inhalation: Move the victim to fresh air immediately. If breathing is difficult, give oxygen. Seek immediate medical attention.[14]

- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[14]
- Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention from an ophthalmologist.[14]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [14]

Experimental Protocol: General Procedure for the Synthesis of a N-Substituted Pyridine-4-sulfonamide

This protocol outlines a representative procedure for the reaction of **Pyridine-4-sulfonyl chloride hydrochloride** with a primary amine.

Objective: To synthesize a pyridine-4-sulfonamide derivative via nucleophilic substitution.

Materials:

- **Pyridine-4-sulfonyl chloride hydrochloride** (1.0 eq)
- Primary amine (e.g., benzylamine) (1.1 eq)
- Triethylamine (TEA) (2.2 eq)
- Anhydrous Dichloromethane (DCM)
- Magnetic stirrer and stir bar
- Round-bottom flask, septum, and nitrogen inlet
- Syringes

Procedure:

- Reaction Setup: A flame-dried round-bottom flask equipped with a magnetic stir bar is placed under a positive pressure of nitrogen.
 - Causality: This ensures that atmospheric moisture, which would rapidly hydrolyze the sulfonyl chloride, is excluded from the reaction.
- Reagent Addition: **Pyridine-4-sulfonyl chloride hydrochloride** (1.0 eq) is suspended in anhydrous DCM. The flask is cooled to 0 °C in an ice bath.
 - Causality: Cooling the reaction controls the initial exothermic reaction that can occur upon addition of the amine and base, preventing potential side reactions.
- Base and Nucleophile Addition: Triethylamine (2.2 eq) is added dropwise via syringe, followed by the slow, dropwise addition of the primary amine (1.1 eq).
 - Causality: Two equivalents of base are used: one to neutralize the hydrochloride salt of the starting material and one to quench the HCl byproduct formed during the reaction.^[3] A slight excess of the amine ensures the complete consumption of the limiting sulfonyl chloride.
- Reaction Progression: The reaction mixture is allowed to slowly warm to room temperature and stirred for 2-4 hours, or until TLC analysis indicates the complete consumption of the starting material.
- Work-up and Purification:
 - The reaction is quenched by the addition of water. The organic layer is separated, washed sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
 - Causality: The acid wash removes excess triethylamine and any unreacted amine. The bicarbonate wash removes any remaining acidic species. The brine wash removes residual water from the organic layer.
 - The organic layer is dried over anhydrous sodium sulfate (Na₂SO₄), filtered, and the solvent is removed under reduced pressure.

- The resulting crude product is then purified by flash column chromatography or recrystallization to yield the pure sulfonamide.

References

- Koenigs, E., Greiner, H. N-(4-Pyridyl)pyridinium chloride hydrochloride. *Organic Syntheses*.
- PubChem. **Pyridine-4-sulfonyl chloride hydrochloride**.
- Dakenchem.
- S D Fine-Chem Limited.
- Sciencemadness Wiki. Sulfuryl chloride. *Sciencemadness*.
- Echemi. PYRIDINE-4-SULFONYL CHLORIDE SDS. *Echemi.com*.
- Benchchem. Pyridine-4-sulfonyl Chloride. *Benchchem*.
- ChemicalBook.
- Guidechem. PYRIDINE-4-SULFONYL CHLORIDE 134479-04-2 *wiki*. *Guidechem*.
- Sigma-Aldrich.
- Thermo Fisher Scientific.
- Dakenchem. Pyridine-4-sulfonyl Chloride: Your Partner for Custom Synthesis Needs. *Dakenchem*.
- Fisher Scientific.
- ChemicalBook.
- ChemicalBook. Pyridine-4-sulfonyl Chloride. *ChemicalBook*.
- Sigma-Aldrich.
- ChemicalBook. Pyridine-4-sulfonyl Chloride Chemical Properties,Uses,Production. *ChemicalBook*.
- Fisher Scientific.
- BLD Pharm. Pyridine-3-sulfonyl chloride. *BLD Pharm*.
- Angewandte Chemie. Selective Late-Stage Sulfonyl Chloride Formation from Sulfonamides Enabled by Pyr-BF₄. *Wiley Online Library*.

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Sources

- 1. nbinno.com [nbinno.com]

- 2. nbinno.com [nbinno.com]
- 3. benchchem.com [benchchem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Pyridine-4-sulfonyl chloride hydrochloride | C5H5Cl2NO2S | CID 22034080 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Pyridine-4-sulfonyl Chloride | 134479-04-2 [chemicalbook.com]
- 7. Pyridine-4-sulfonyl Chloride | 134479-04-2 [chemicalbook.com]
- 8. Sulfuryl chloride - Sciencemadness Wiki [sciencemadness.org]
- 9. fishersci.com [fishersci.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. fishersci.com [fishersci.com]
- 12. echemi.com [echemi.com]
- 13. d-nb.info [d-nb.info]
- 14. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pyridine-4-sulfonyl Chloride Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152813#pyridine-4-sulfonyl-chloride-hydrochloride-chemical-properties]

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